

Technical Support Center: 3-Chloro-5-fluoro-4-methoxybenzoic Acid

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Compound of Interest

Compound Name: 3-Chloro-5-fluoro-4-methoxybenzoic acid

Cat. No.: B1350884

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper handling, storage, and use of **3-Chloro-5-fluoro-4-methoxybenzoic acid** (CAS No: 886497-22-9).

Product Data Sheet

This table summarizes the key physical and chemical properties of **3-Chloro-5-fluoro-4-methoxybenzoic acid**.

Property	Value	Source
CAS Number	886497-22-9	[1] [2]
Molecular Formula	C ₈ H ₆ ClFO ₃	[1] [2]
Molecular Weight	204.59 g/mol	[2]
Appearance	White to off-white solid/powder	[3] [4]
Purity	Typically >98%	[3]
Hazard Classification	Irritant	[2] [5] [6]
InChI Key	Not readily available in search results	
SMILES String	Not readily available in search results	

Frequently Asked Questions (FAQs)

This section addresses common questions regarding the handling and storage of **3-Chloro-5-fluoro-4-methoxybenzoic acid**.

Q1: How should I properly store this compound?

A1: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[\[7\]](#)
[\[8\]](#) Avoid exposure to incompatible materials such as strong oxidizing agents.[\[7\]](#)

Q2: What personal protective equipment (PPE) is mandatory when handling this chemical?

A2: You must wear appropriate personal protective equipment, including chemical-resistant gloves (e.g., nitrile), safety glasses with side shields or goggles, and a lab coat.[\[4\]](#)[\[9\]](#) Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust.[\[7\]](#)[\[10\]](#)

Q3: What are the primary hazards associated with this compound?

A3: **3-Chloro-5-fluoro-4-methoxybenzoic acid** is classified as an irritant. It can cause skin irritation and serious eye irritation.[\[5\]](#)[\[6\]](#) Inhalation of dust may cause respiratory tract irritation.[\[6\]](#)[\[11\]](#)

Q4: What should I do in the event of accidental exposure (e.g., skin or eye contact)?

A4:

- Eye Contact: Immediately rinse cautiously with plenty of water for several minutes.[\[7\]](#) Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[\[7\]](#)
- Skin Contact: Take off contaminated clothing immediately.[\[4\]](#) Wash the affected area with plenty of soap and water.[\[7\]](#) If skin irritation occurs, get medical advice.
- Inhalation: Move the person to fresh air and keep them in a position comfortable for breathing.[\[7\]](#)[\[11\]](#) If you feel unwell, call a poison center or doctor.[\[7\]](#)
- Ingestion: Rinse the mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Seek medical attention if symptoms occur.[\[9\]](#)

Q5: What materials are incompatible with this compound?

A5: Avoid contact with strong oxidizing agents.[\[7\]](#)

Q6: How should I dispose of waste containing this chemical?

A6: Disposal of this compound and its container must be done through an approved waste disposal plant.[\[7\]](#)[\[8\]](#)[\[11\]](#) Always consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[\[7\]](#) Do not let the product enter drains.[\[12\]](#)

Troubleshooting Guide

This guide provides solutions to common problems encountered during experiments involving **3-Chloro-5-fluoro-4-methoxybenzoic acid**.

Q1: I'm having trouble dissolving the compound. What should I do?

A1: This compound is a solid acid. Solubility will depend on the chosen solvent and temperature.

- Verify Solvent Choice: Confirm the appropriate solvent for your reaction from literature sources. Polar aprotic solvents are often a good starting point for similar compounds.
- Gentle Heating: Gently warming the mixture may increase the rate of dissolution.
- Sonication: Using an ultrasonic bath can help break up solid particles and enhance dissolution.
- Basification: For dissolution in aqueous media, converting the carboxylic acid to its more soluble carboxylate salt by adding a suitable base (e.g., NaHCO_3 , K_2CO_3) may be effective, provided it does not interfere with subsequent reaction steps.

Q2: My reaction is not proceeding, or the yield is very low. What could be the cause?

A2:

- Reagent Purity/Stability: The compound may have degraded due to improper storage (exposure to moisture or incompatible substances). Ensure it was stored in a tightly sealed container in a cool, dry place.^[7]
- Activation of Carboxylic Acid: Carboxylic acids can be unreactive in certain transformations (e.g., acylation). Consider converting it to a more reactive intermediate, such as an acyl chloride (using thionyl chloride or oxalyl chloride) or an activated ester. A similar compound, 3-Fluoro-4-methoxybenzoic acid, is often converted to its benzoyl chloride to enhance reactivity for Friedel-Crafts acylations.^[3]
- Reaction Conditions: Re-evaluate your reaction conditions (temperature, catalyst, reaction time) based on established protocols for similar benzoic acid derivatives.

Q3: The compound has changed in appearance (e.g., color). Can I still use it?

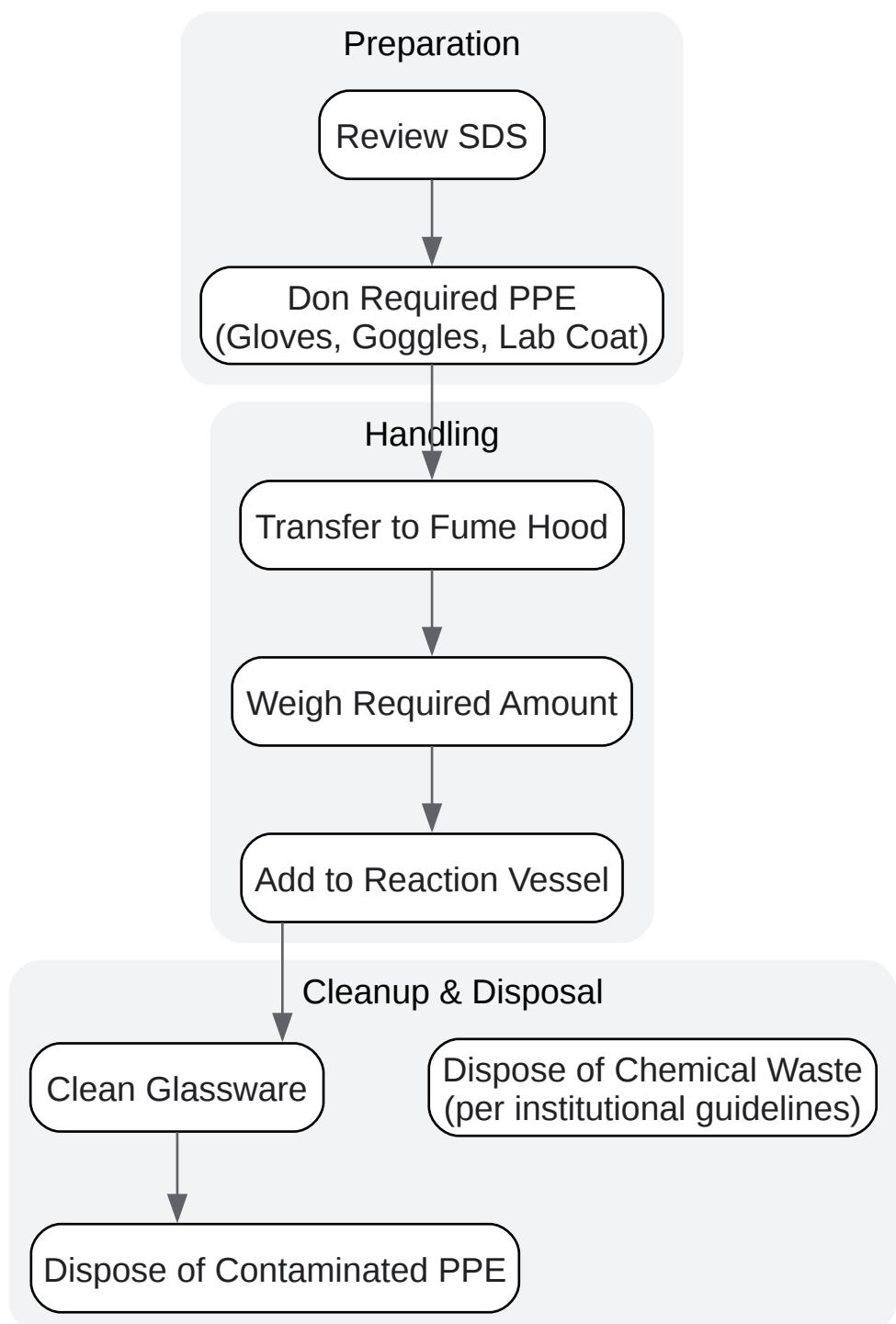
A3: A change in color or appearance may indicate contamination or decomposition. Using a degraded reagent can lead to failed reactions and the formation of unknown byproducts. It is

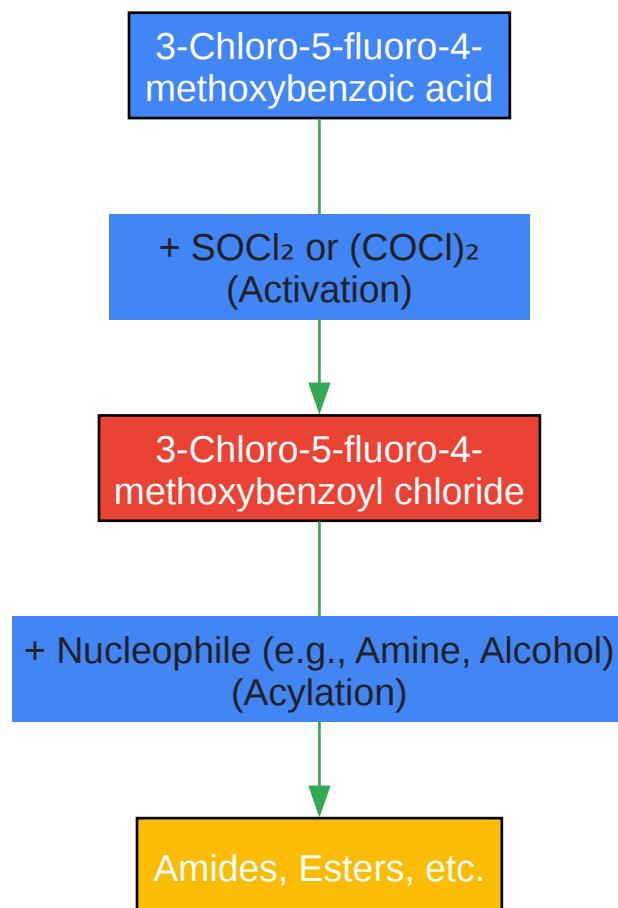
strongly recommended to use a fresh supply of the compound and to dispose of the suspect material according to hazardous waste guidelines.[\[7\]](#)

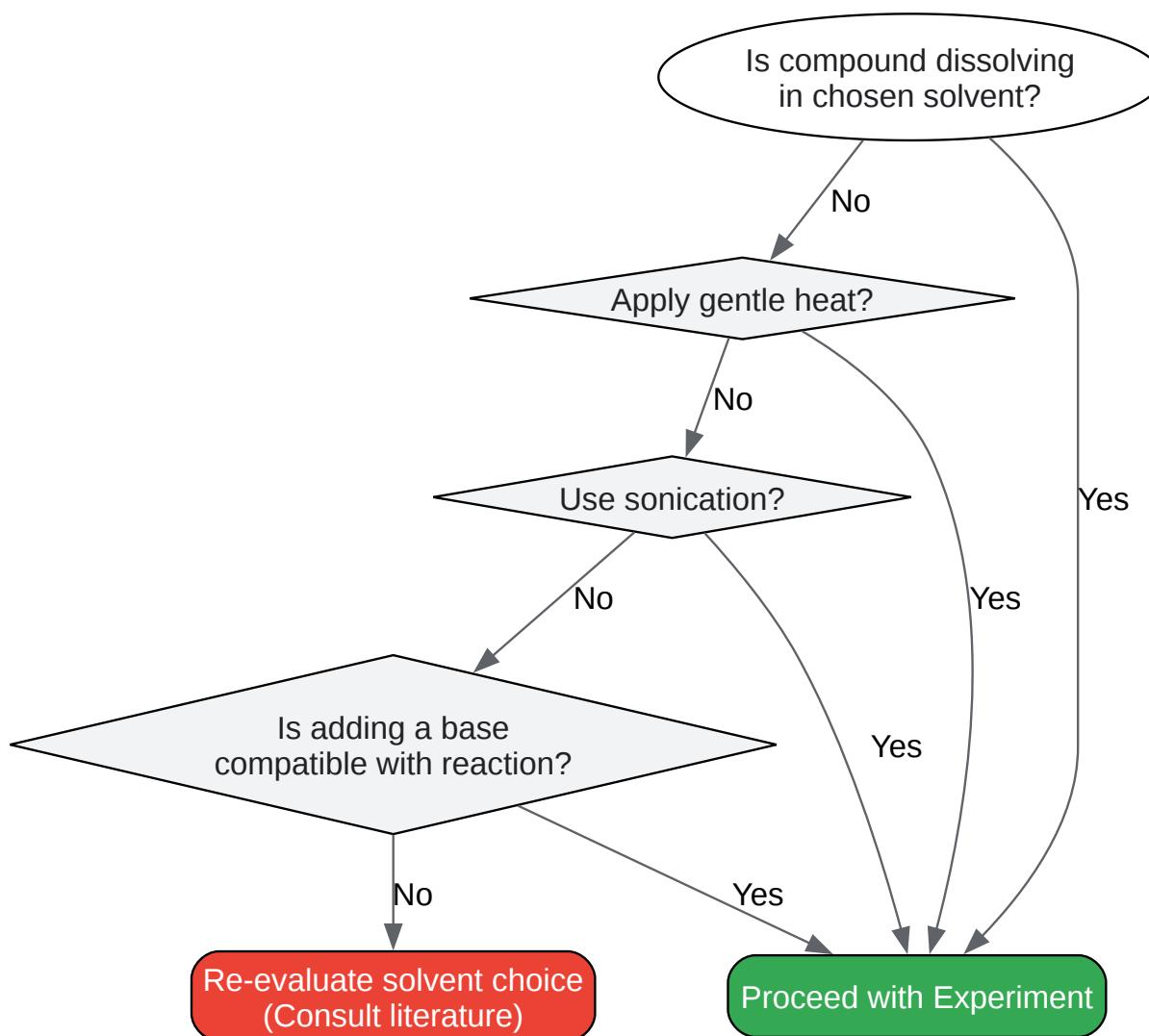
Experimental Protocols & Workflows

General Workflow for Safe Handling

The following diagram outlines the standard workflow for safely handling **3-Chloro-5-fluoro-4-methoxybenzoic acid** in a laboratory setting.







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